

Application Notes and Protocols for Pt-Rh Alloy Laboratory Equipment

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Compound of Interest

Compound Name: *Platinum rhodium*

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Introduction

Platinum-Rhodium (Pt-Rh) alloys are indispensable materials in modern research and development, offering a superior combination of properties ideal for high-temperature applications and harsh chemical environments. The addition of rhodium to platinum significantly enhances the material's mechanical strength, hardness, and resistance to corrosion and high-temperature grain growth, making it a preferred choice for crucibles, dishes, tongs, and other laboratory equipment.^{[1][2][3]}

These application notes provide detailed information on the properties of various Pt-Rh alloys, guidance on selecting the appropriate alloy for specific applications, and comprehensive protocols for common laboratory procedures utilizing Pt-Rh equipment.

Properties of Pt-Rh Alloys

The rhodium content in a platinum alloy dictates its physical and chemical properties. Generally, as the percentage of rhodium increases, so do the hardness, tensile strength, and maximum operating temperature of the alloy.^{[1][4][5]} This makes different compositions suitable for a range of applications, from general laboratory use to specialized high-temperature processes.

Quantitative Data Summary

The following tables summarize the key quantitative properties of commonly used Pt-Rh alloys compared to pure platinum.

Table 1: Physical and Mechanical Properties of Pt-Rh Alloys

Property	Pure Platinum (Pt)	Pt-3.5%Rh	Pt-5%Rh	Pt-10%Rh	Pt-20%Rh
Melting Point (°C)	~1770[6]	1780 - 1850[6][7]	~1830	1780 - 1850[1][6][7]	~1900[8]
Vickers Hardness (HV)	~45[5]	-	-	~110	-
Tensile Strength (MPa) at 1200°C	-	-	-	Increases with Rh content[4]	-
Purity (%)	>99.95	>99.95	>99.95	>99.95	>99.95

Table 2: Chemical Compatibility of Pt-Rh Alloys

Reagent/Environment	Compatibility	Notes
Most Acids (HCl, HNO ₃ , H ₂ SO ₄)	Excellent	Highly resistant to corrosion by a wide range of acids.[1][9]
Aqua Regia	Poor	Will dissolve platinum and its alloys.
Molten Alkali Carbonates	Good	Suitable for fusions with alkali metal carbonates.[10]
Molten Hydroxides or Peroxides	Fair	Prolonged exposure can cause damage.[1]
Sulfur, Lead, Tin, Phosphorus, Arsenic	Poor at High Temperatures	Can form low-melting point eutectics, leading to embrittlement and failure.[11]
Oxidizing Atmospheres	Excellent	Minimal weight loss even during prolonged heating.[1]
Reducing Atmospheres (in presence of carbon)	Caution	Can lead to the formation of platinum carbides, causing embrittlement.[11]

Applications of Pt-Rh Alloy Labware

The unique properties of Pt-Rh alloys make them suitable for a wide array of laboratory applications:

- **High-Temperature Chemical Reactions:** Their high melting points and chemical inertness make them ideal vessels for reactions conducted at extreme temperatures.[1]
- **Crystal Growth:** Pt-Rh crucibles are extensively used in the Czochralski and Bridgman-Stockbarger methods for growing single crystals of various materials, including semiconductors and synthetic gemstones.[12] The non-reactive nature of the alloy ensures the purity of the grown crystal.
- **Sample Preparation for X-Ray Fluorescence (XRF):** The fusion technique for preparing samples for XRF analysis relies on Pt-Rh crucibles to withstand the high temperatures and

corrosive nature of the fluxes used.[7][13]

- Ashing and Loss on Ignition (LOI): These alloys are used for ashing organic materials and for LOI applications due to their resistance to oxidation and minimal weight change at high temperatures.[7]
- Melting of Glasses and Precious Metals: The glass and metallurgical industries utilize Pt-Rh crucibles for melting specialty glasses and high-purity metals.[14]
- Drug Development: In pharmaceutical research, the non-reactive nature of Pt-Rh crucibles is crucial for analytical procedures involving volatile substances, ensuring that results are not skewed by material interactions.

Experimental Protocols

Protocol 1: Sample Preparation for XRF Analysis by Fusion

This protocol outlines the steps for preparing a solid sample for XRF analysis using a fusion method with a Pt-Rh crucible.

Materials:

- Pt-10%Rh crucible and casting dish
- Sample (finely ground, <100 µm)
- Lithium tetraborate/metaborate flux
- Fusion apparatus (e.g., automated fluxer or high-temperature furnace)
- Tongs with platinum tips

Procedure:

- Crucible Cleaning: Ensure the Pt-Rh crucible and casting dish are clean. If necessary, clean by fusing a small amount of flux in the crucible and pouring it out to remove any residues. Rinse with deionized water and dry completely.

- Weighing: Accurately weigh the finely ground sample and the lithium borate flux into the crucible. A typical sample-to-flux ratio is 1:5 to 1:10.[13]
- Mixing: Gently swirl the crucible to mix the sample and flux.
- Fusion: Place the crucible in the fusion apparatus. Heat the mixture to 1000-1200°C until it is completely molten and homogenous.[13] The apparatus will typically agitate the crucible to ensure thorough mixing.
- Casting: Pour the molten mixture into a pre-heated casting dish.
- Cooling: Allow the cast bead to cool. A clear, glassy, and homogenous disc should be formed.
- Analysis: The resulting glass disc is now ready for XRF analysis.

Protocol 2: High-Temperature Ashing of Organic Material

This protocol describes a general procedure for determining the ash content of an organic sample using a Pt-Rh crucible.

Materials:

- Pt-10%Rh crucible with lid
- Muffle furnace
- Tongs with platinum tips
- Desiccator
- Analytical balance

Procedure:

- Crucible Preparation: Heat the clean, empty Pt-Rh crucible and lid in the muffle furnace at the desired ashing temperature (e.g., 600°C) for 1 hour.

- **Cooling and Weighing:** Using tongs, transfer the hot crucible and lid to a desiccator to cool to room temperature. Once cooled, weigh the crucible and lid accurately on an analytical balance.
- **Sample Addition:** Add a known weight of the organic sample to the crucible.
- **Charring:** Gently heat the crucible over a Bunsen burner in a fume hood to char the organic material. Avoid allowing the sample to ignite and burn with a flame.
- **Ashing:** Place the crucible with the charred sample in the muffle furnace. Gradually increase the temperature to the final ashing temperature (e.g., 600°C) and maintain this temperature for several hours, or until all the carbonaceous material has been oxidized.
- **Cooling and Final Weighing:** Carefully remove the crucible from the furnace and allow it to cool slightly before placing it in a desiccator to cool to room temperature. Weigh the crucible, lid, and ash.
- **Calculation:** The weight of the ash is the final weight minus the weight of the empty crucible and lid. The percentage of ash can then be calculated.

Protocol 3: Single Crystal Growth by the Czochralski Method

This protocol provides a simplified overview of the Czochralski method for pulling a single crystal from a melt contained in a Pt-Rh crucible.

Materials:

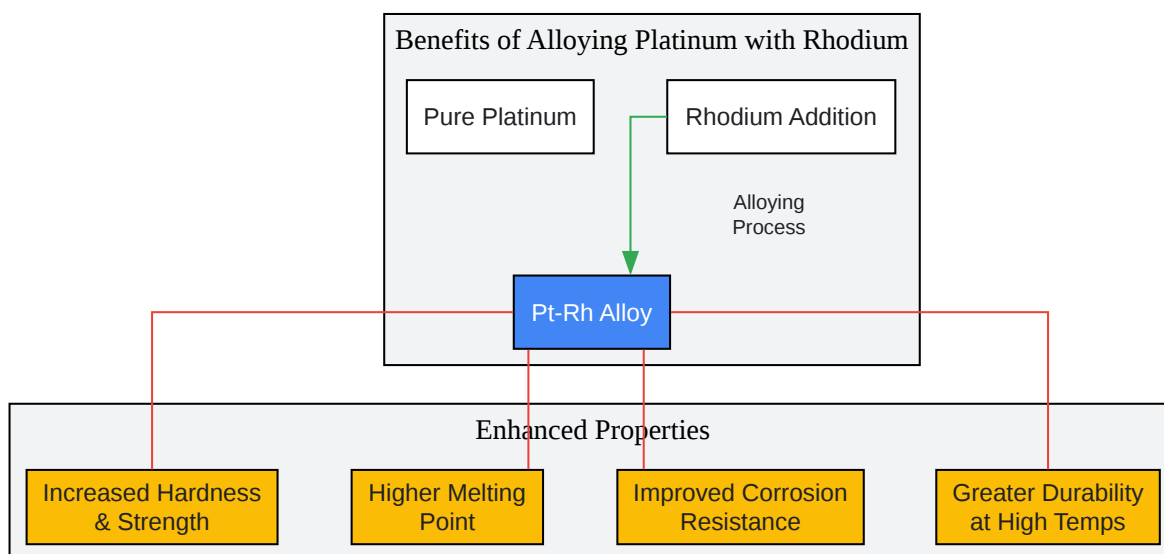
- Pt-Rh crucible (composition dependent on melt temperature and reactivity)
- High-purity polycrystalline source material
- Seed crystal with the desired crystallographic orientation
- Czochralski crystal growth furnace with a pulling and rotation mechanism
- Inert gas supply (e.g., Argon)

Procedure:

- **Melt Preparation:** Place the high-purity polycrystalline source material into the Pt-Rh crucible within the Czochralski furnace.[\[15\]](#)
- **Furnace Purge and Heating:** Seal the furnace chamber and purge with an inert gas to prevent oxidation. Heat the crucible to melt the source material completely, raising the temperature slightly above its melting point.[\[15\]](#)[\[16\]](#)
- **Seed Crystal Introduction:** Lower the seed crystal, mounted on a pull rod, until it just touches the surface of the molten material.[\[16\]](#)[\[17\]](#) Allow a small portion of the seed to melt to ensure a clean interface for growth.
- **Crystal Pulling and Rotation:** Slowly begin to pull the seed crystal upwards while simultaneously rotating it.[\[15\]](#)[\[17\]](#) The molten material will solidify onto the seed, adopting its crystal structure.
- **Diameter Control:** Carefully control the pulling rate and the melt temperature to achieve the desired crystal diameter.
- **Growth Completion and Cooling:** Continue pulling until the desired crystal length is achieved. Then, slowly withdraw the crystal from the melt and allow it to cool gradually to room temperature within the inert atmosphere to prevent thermal shock.

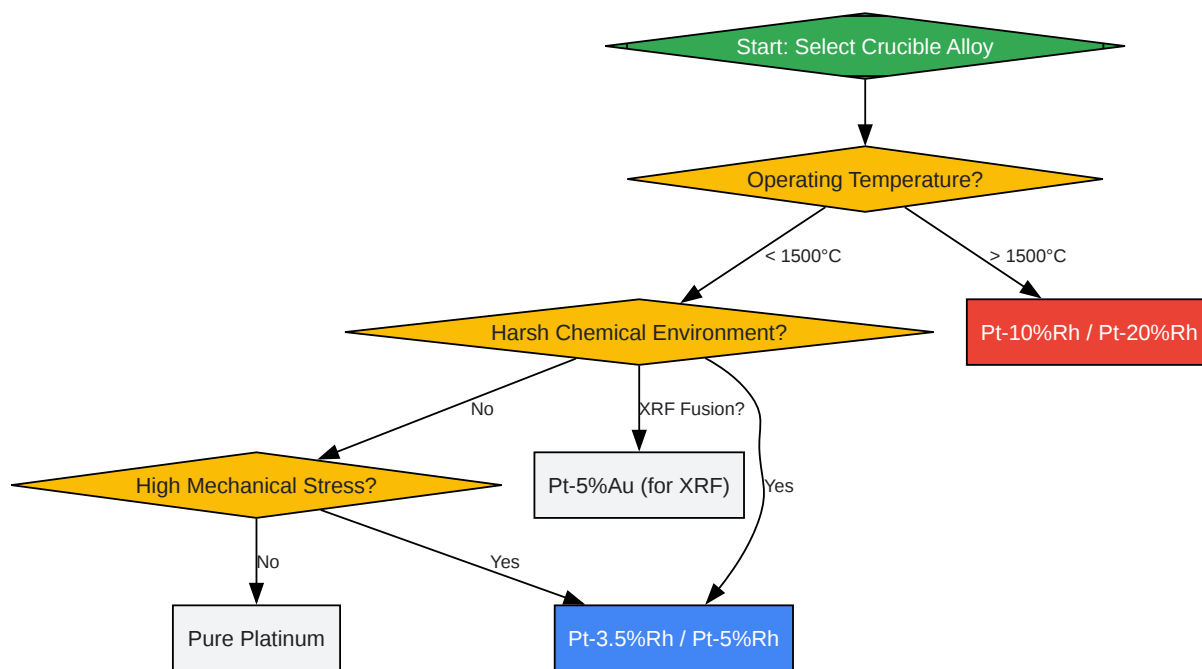
Visualizations

Below are diagrams illustrating key concepts and workflows related to the use of Pt-Rh alloys in laboratory settings.



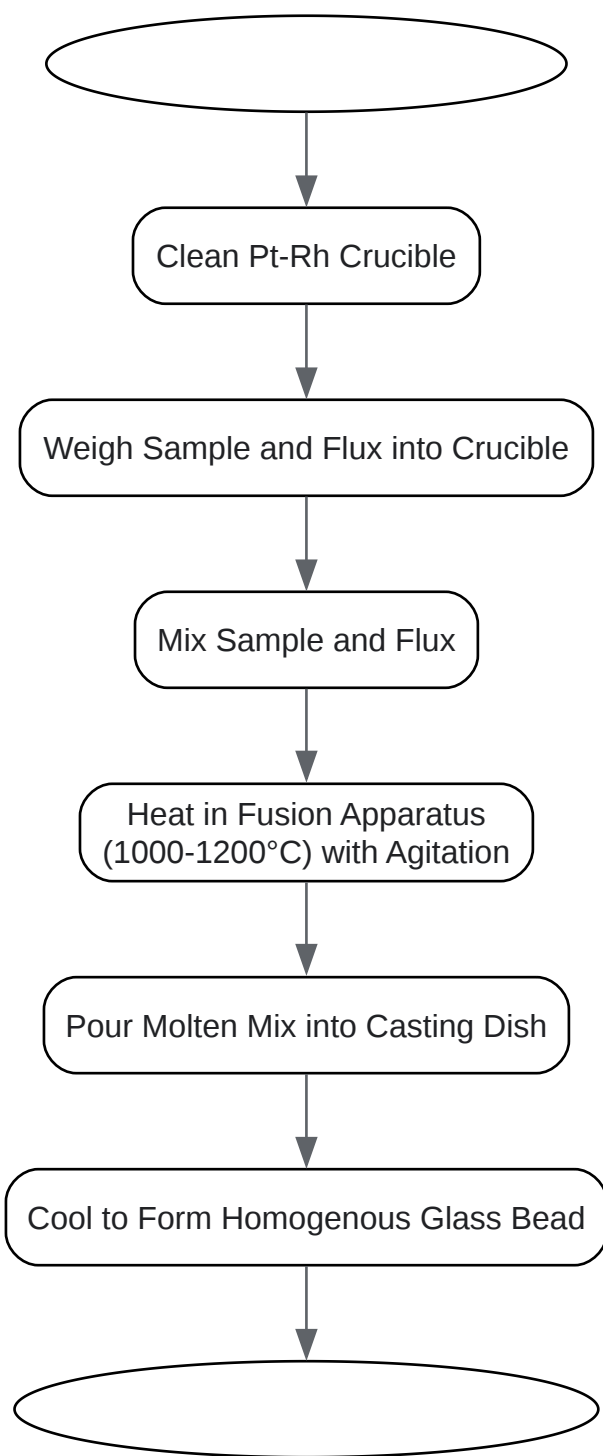
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Benefits of Alloying Platinum with Rhodium



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Crucible Alloy Selection Workflow



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XRF Sample Preparation by Fusion Workflow

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